

2-Fluoro-3-(trifluoromethyl)benzaldehyde safety data sheet

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Compound of Interest

Compound Name:	2-Fluoro-3-(trifluoromethyl)benzaldehyde
Cat. No.:	B040959

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An In-depth Technical Guide on the Safety of **2-Fluoro-3-(trifluoromethyl)benzaldehyde**

This technical guide provides a comprehensive overview of the safety data for **2-Fluoro-3-(trifluoromethyl)benzaldehyde** (CAS No. 112641-20-0), intended for researchers, scientists, and professionals in drug development. The information is compiled from publicly available Safety Data Sheets (SDS) and chemical databases.

Chemical Identification and Physical Properties

2-Fluoro-3-(trifluoromethyl)benzaldehyde is a substituted aromatic aldehyde. Its physical and chemical properties are crucial for safe handling and storage.

Property	Value	Source(s)
CAS Number	112641-20-0	
Molecular Formula	C ₈ H ₄ F ₄ O	
Molecular Weight	192.11 g/mol	
Appearance	Liquid	
Density	1.393 g/mL at 25 °C	
Boiling Point	185 °C	
Flash Point	73 °C (163.4 °F) - Closed Cup	
Refractive Index	n _{20/D} 1.455	

Hazard Identification and GHS Classification

The compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation.

GHS Classification	Details	Source(s)
Signal Word	Warning	
Pictogram	GHS07 (Exclamation Mark)	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Hazard Classes	Skin Irritation (Category 2) Eye Irritation (Category)	

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